

# An In-depth Technical Guide to 2-Thiopheneacetyl Chloride

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## Compound of Interest

Compound Name: 2-Thiopheneacetyl chloride

Cat. No.: B195636

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Thiopheneacetyl chloride** (CAS No: 39098-97-0), a pivotal intermediate in organic and medicinal chemistry. This document details its chemical structure, physicochemical properties, synthesis protocols, and significant applications, with a focus on its role in the development of pharmaceuticals.

## Core Chemical Identity and Properties

**2-Thiopheneacetyl chloride** is a reactive acyl chloride featuring a thiophene ring attached to an acetyl chloride group.<sup>[1][2]</sup> It typically appears as a clear yellow to dark brown liquid with a pungent odor.<sup>[2][3]</sup> Its high reactivity, particularly towards moisture, necessitates careful handling and storage under dry conditions.<sup>[1][4]</sup>

## Chemical Identifiers

A summary of the key chemical identifiers for **2-Thiopheneacetyl chloride** is presented below.

Identifier	Value
CAS Number	39098-97-0[5][6][7]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClOS[1][5][6][7]
Molecular Weight	160.62 g/mol [5][6]
IUPAC Name	2-(thiophen-2-yl)acetyl chloride[3]
Synonyms	Thiophene-2-acetyl chloride, 2-Thienylacetyl chloride[1][7]
InChI Key	AJYXPNIENRLELY-UHFFFAOYSA-N[7]
Canonical SMILES	<chem>C1=CSC(=C1)CC(=O)Cl</chem> [1]

## Physicochemical Properties

The key physical and chemical properties of **2-Thiopheneacetyl chloride** are detailed in the table below, providing essential data for experimental design and safety considerations.

Property	Value
Appearance	Clear yellow to dark brown liquid[1][3]
Density	1.303 - 1.335 g/mL at 25 °C[1]
Boiling Point	105-106 °C at 22 mmHg; 130-135 °C at 90 mmHg[4]
Flash Point	88.7 °C to 102 °C (closed cup)[1]
Refractive Index	n <sub>20/D</sub> 1.551[1]
Vapor Pressure	4 mmHg at 83 °C[1]
Water Solubility	Reacts with water[1][4]
Storage Temperature	2-8°C[1]

## Chemical Structure

The molecular structure of **2-Thiopheneacetyl chloride** consists of a methylene bridge connecting a thiophene ring at the 2-position to the carbonyl carbon of an acetyl chloride group.

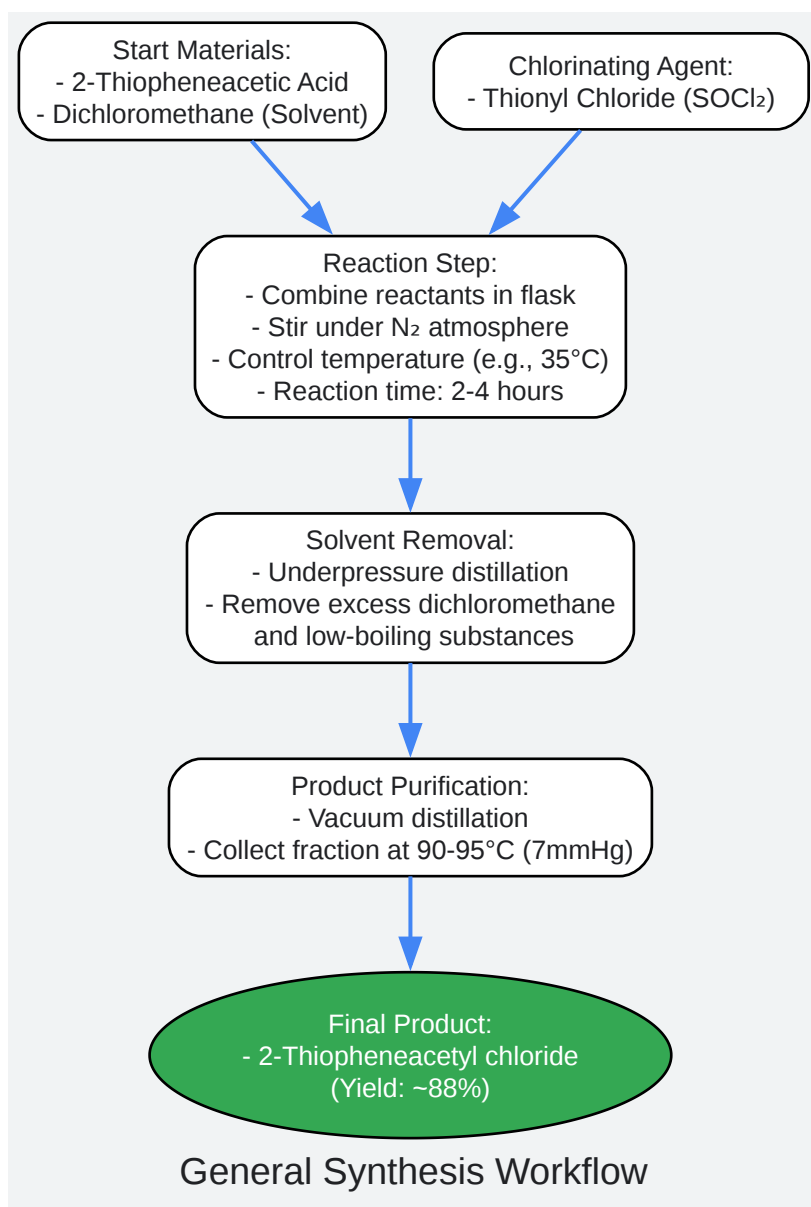
Caption: Molecular structure of **2-Thiopheneacetyl chloride**.

## Synthesis and Experimental Protocols

**2-Thiopheneacetyl chloride** is primarily synthesized via the chlorination of 2-thiopheneacetic acid. Several methods exist, with the most common employing thionyl chloride ( $\text{SOCl}_2$ ) as the chlorinating agent.<sup>[8][9]</sup> Variations in solvents and reaction conditions have been developed to optimize yield and purity.

## General Synthesis Workflow

The diagram below illustrates a typical workflow for the synthesis of **2-Thiopheneacetyl chloride** from its precursor, 2-thiopheneacetic acid.



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Caption: Synthesis workflow for **2-Thiopheneacetyl chloride**.

## Detailed Experimental Protocol (Thionyl Chloride Method)

This protocol is based on a common and efficient laboratory-scale synthesis.<sup>[8][9]</sup>

Materials:

- 2-Thiopheneacetic acid (100g)
- Dichloromethane (300g)
- Thionyl chloride ( $\text{SOCl}_2$ ) (200g)
- Four-hole boiling flask equipped with a mechanical stirrer, thermometer, and nitrogen inlet/outlet.

#### Procedure:

- Setup: In the four-hole boiling flask, combine 100g of 2-thiopheneacetic acid with 300g of dichloromethane.
- Initial Mixing: Stir the mixture and gently warm it to 35°C.
- Addition of Reagent: Under a protective nitrogen atmosphere, slowly add 200g of thionyl chloride dropwise over a period of 1.5 hours. Maintain the reaction temperature at 35°C throughout the addition.
- Reaction: After the addition is complete, allow the reaction to proceed for an additional 2 hours at 35°C with continuous stirring.
- Workup and Purification:
  - Following the reaction period, remove the residual dichloromethane and excess thionyl chloride via underpressure distillation.
  - Continue the purification by vacuum distillation, collecting the product fraction at 90-95°C under a pressure of 7 mmHg.
- Final Product: This process typically yields approximately 99.3g of **2-Thiopheneacetyl chloride**, corresponding to a yield of around 88.7%.<sup>[8]</sup>

Alternative Protocol: Another established method involves reacting 2-thiopheneacetic acid with thionyl chloride without a solvent, heating the mixture to 40-50°C for 4 hours, followed by vacuum distillation.<sup>[9]</sup> However, this method can sometimes lead to product carbonization and reduced yields due to the acidic conditions.<sup>[8]</sup>

## Applications in Research and Drug Development

**2-Thiopheneacetyl chloride** is a valuable building block in organic synthesis, primarily due to the reactivity of its acyl chloride group, which allows for the introduction of the 2-thienylacetyl moiety into various molecules.<sup>[2]</sup>

### Key Applications:

- **Antibiotic Synthesis:** It is a crucial intermediate in the industrial synthesis of several cephalosporin antibiotics. By acylating the 7-amino-cephalosporanic acid nucleus, new antibiotic variants with improved antimicrobial activity are created. Notable examples include Cefoxitin and Cephaloridine.<sup>[1][8]</sup>
- **Prodrug Development:** The compound has been used in the synthesis of 5-fluorouracil-cephalosporin prodrugs, aiming to enhance the targeted delivery of chemotherapy agents.
- **Immunomodulators:** It serves as a reactant in the preparation of nipecotate-containing immunopotentiators.<sup>[1]</sup>
- **Organic Synthesis:** It is also employed in the synthesis of various other chemical structures, such as N,N'-di(thiopheneacetyl)diamine derivatives and fluorescent probes for metal ion detection.<sup>[1]</sup>

## Safety and Handling

**2-Thiopheneacetyl chloride** is classified as a corrosive substance.<sup>[1][3]</sup> It reacts exothermically with water, releasing toxic hydrogen chloride fumes.<sup>[3]</sup>

- **Hazards:** Causes severe skin burns and eye damage. Vapors can severely irritate the respiratory tract.<sup>[3]</sup>
- **Handling:** Must be handled in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a suitable respirator.<sup>[4]</sup>
- **Storage:** Store in a cool, dry place (2-8°C) away from moisture and incompatible materials such as bases, strong oxidizing agents, and alcohols.<sup>[1][3]</sup> The container should be kept

tightly sealed.[4]

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